

Personal protective equipment for handling Bis(2-ethylhexyl) azelate

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Compound of Interest

Compound Name: Bis(2-ethylhexyl) azelate

Cat. No.: B044395

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Essential Safety and Handling Guide for Bis(2-ethylhexyl) azelate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Bis(2-ethylhexyl) azelate** (CAS No. 103-24-2) in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this substance.

Chemical and Physical Properties

Bis(2-ethylhexyl) azelate is a colorless, odorless liquid.^{[1][2]} It is primarily used as a plasticizer.^{[3][4]} A summary of its key physical and chemical properties is provided below.

Property	Value
Molecular Formula	C ₂₅ H ₄₈ O ₄
Molecular Weight	412.65 g/mol [5]
Appearance	Colorless to pale yellow, odorless liquid [1][2][3]
Melting Point	-78 °C [1][5]
Boiling Point	237 °C @ 5 mm Hg [1][5]
Density	0.915 - 0.92 g/cm ³ @ 25 °C [1][4][5]
Flash Point	184.6 - 195 °C [2][5]
Solubility	Insoluble in water; soluble in ethanol, acetone, and benzene. [1][6]
Vapor Pressure	5.04 x 10 ⁻⁶ hPa @ 25 °C [7]

Hazard Identification and Personal Protective Equipment (PPE)

While **Bis(2-ethylhexyl) azelate** is not classified as a hazardous substance under GHS criteria, it is recommended to handle it with care to minimize exposure.[\[1\]\[8\]](#) It may cause mild skin and eye irritation.[\[1\]](#)

Engineering Controls:

- Work in a well-ventilated area. Use a local exhaust ventilation system to prevent the generation of vapor or mist.[\[8\]](#)
- Ensure a safety shower and eye wash station are readily accessible.[\[8\]](#)

Personal Protective Equipment (PPE): The following PPE is recommended for handling **Bis(2-ethylhexyl) azelate**:

PPE Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side shields or chemical goggles. [9]	Protects against splashes and eye irritation.
Hand Protection	Chemically resistant gloves (e.g., Nitrile, Neoprene).	Prevents skin contact and potential irritation. Gloves should be inspected before use and disposed of properly after handling. [10]
Skin and Body Protection	Lab coat or protective clothing.	Minimizes skin exposure. [9]
Respiratory Protection	Generally not required with adequate ventilation. If mists are generated or ventilation is poor, use a NIOSH/MSHA-approved respirator. [9] [10]	Protects against inhalation of aerosols.

Step-by-Step Handling and Storage Procedures

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the container in a cool, dry, and well-ventilated area.[\[10\]](#)
- Keep the container tightly closed when not in use.[\[10\]](#)
- Store away from strong oxidizing agents and sources of ignition.[\[9\]](#)

Handling:

- Before handling, ensure all recommended PPE is worn correctly.
- Avoid contact with eyes, skin, and clothing.[\[8\]](#)
- Avoid inhalation of any vapor or mist.

- Handle in accordance with good industrial hygiene and safety practices.[9]
- Wash hands thoroughly after handling the chemical.[8]

Emergency Procedures

Situation	Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. If irritation persists, seek medical attention.[8][10]
Skin Contact	Remove contaminated clothing. Wash the affected skin area with soap and plenty of water. If skin irritation occurs, get medical advice.[8][10]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[8][10]
Ingestion	Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.[8][9]
Accidental Release/Spill	Ensure adequate ventilation. Wear appropriate PPE. Absorb the spill with inert material (e.g., sand, vermiculite) and collect it in a suitable container for disposal.[10][11]
Fire	Use dry powder, foam, water spray, or carbon dioxide (CO2) to extinguish the fire. Wear self-contained breathing apparatus and full protective gear.[8][9]

Disposal Plan

Waste Disposal:

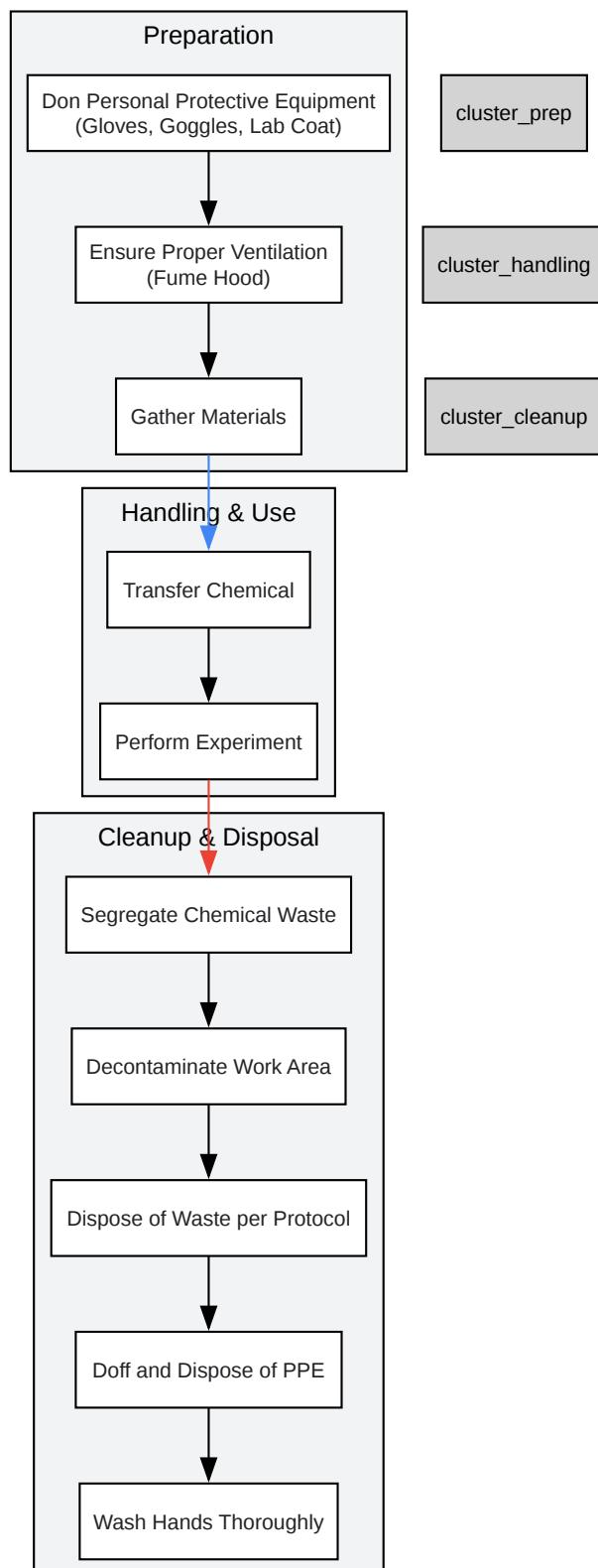
- Disposal of **Bis(2-ethylhexyl) azelate** must be in accordance with all applicable local, state, and federal regulations.[8]
- It is recommended to entrust the disposal to a licensed waste disposal company.[8]

Contaminated Packaging:

- Contaminated containers should be treated as hazardous waste.
- Dispose of used containers in accordance with local and national regulations after completely removing the contents.[8][10]

Workflow for Safe Handling of Bis(2-ethylhexyl) azelate

The following diagram illustrates the logical workflow for the safe handling of **Bis(2-ethylhexyl) azelate**, from preparation to disposal.

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Caption: Logical workflow for the safe handling of **Bis(2-ethylhexyl) azelate**.

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